

Application Note: 4-Isopropyloctane as a Reference Standard in Gas Chromatography

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Compound of Interest

Compound Name: 4-Isopropyloctane

Cat. No.: B14544512

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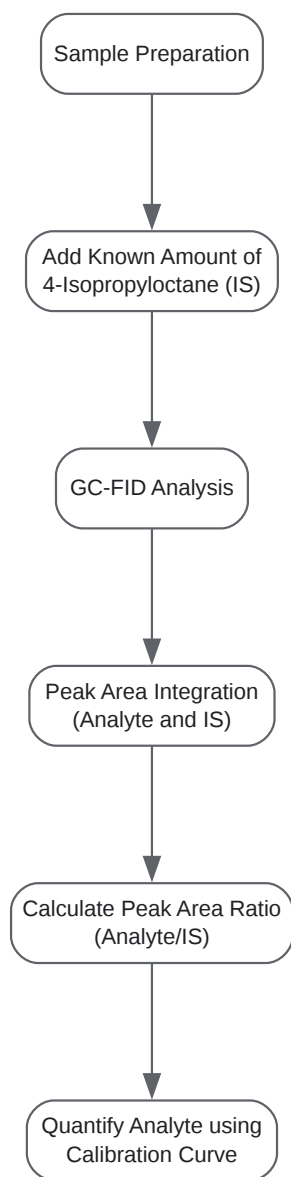
Introduction

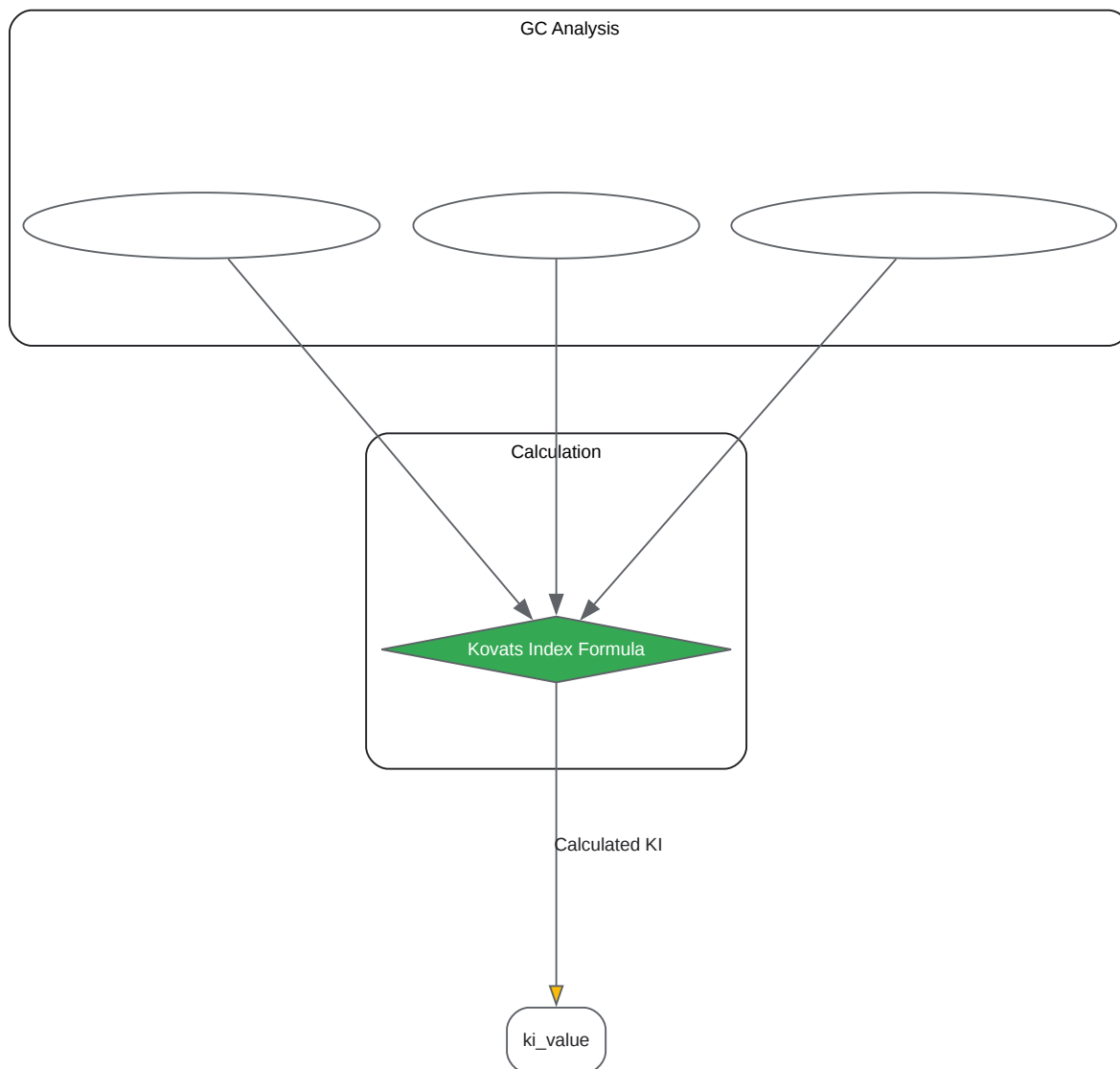
In the analysis of complex hydrocarbon mixtures, such as those found in petroleum products, environmental samples, and synthetic chemical processes, accurate identification and quantification of branched alkanes are crucial. Gas chromatography (GC) is a powerful technique for separating these volatile compounds. The use of reference standards is essential for reliable qualitative and quantitative analysis.^{[1][2]} This application note describes the use of **4-isopropyloctane**, a C11 branched alkane, as a reference standard in gas chromatography. Its unique structure and stable properties make it a suitable candidate for two primary applications: as an internal standard for quantitative analysis and as a marker for the determination of Kovats Retention Indices (KI).^{[3][4]}

Application as an Internal Standard

An internal standard (IS) is a compound of known concentration added to a sample to facilitate the quantification of other components.^{[5][6][7]} The IS helps to correct for variations in injection volume and other potential sources of error during the analytical process.^{[5][6]} **4-Isopropyloctane** is a suitable internal standard for the analysis of other C10-C12 branched alkanes due to its chemical similarity and potential for good chromatographic separation from other components of interest.

Logical Workflow for Internal Standard Method





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